

BI-0115 solubility issues and solutions

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Compound of Interest

Compound Name: BI-0115
Cat. No.: B10821675

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BI-0115 Technical Support Center

Welcome to the technical support center for **BI-0115**, a selective inhibitor of the Lectin-like oxidized LDL receptor-1 (LOX-1). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, handling, and experimental use of **BI-0115**.

Frequently Asked Questions (FAQs)

Q1: What is the primary application of **BI-0115**?

A1: **BI-0115** is a highly selective small molecule inhibitor of LOX-1, designed primarily as a tool for in vitro studies to investigate LOX-1-mediated signal transduction pathways and cellular effects.^{[1][2][3][4]} Its use in in vivo models is limited by its suboptimal stability in human, rat, and mouse liver microsomes.^{[1][2]}

Q2: What is the solubility of **BI-0115** in common solvents?

A2: **BI-0115** has very low aqueous solubility but is soluble in organic solvents. It is characterized as having "moderate" solubility at a neutral pH, with a measured value of 0.001 µg/mL at pH 7.^{[1][2]} The compound is readily soluble in Dimethyl Sulfoxide (DMSO), with

concentrations of up to 100 mg/mL (approximately 347.54 mM) being achievable.[5] It is also reported to be slightly soluble in acetonitrile.

Q3: How should I prepare a stock solution of **BI-0115**?

A3: It is recommended to prepare a stock solution in high-quality, anhydrous DMSO.[5][6] For example, a 10 mM stock solution can be prepared for use in cellular assays.[7] See the "Experimental Protocols" section for a detailed procedure.

Q4: How should I store **BI-0115** and its stock solutions?

A4: The solid compound should be stored in a dry, dark place at 0 - 4°C for short-term storage (days to weeks) or at -20°C for long-term storage (months to years).[6] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for up to one month or at -80°C for up to six months.[5]

Q5: Is **BI-0115** suitable for in vivo studies?

A5: Due to its low stability in liver microsomes, **BI-0115** is primarily recommended for in vitro applications.[1][2][4] Researchers considering in vivo studies should be aware of this limitation, which may affect the compound's bioavailability and pharmacokinetic profile.

Troubleshooting Guide

This guide addresses common issues that may arise when working with **BI-0115**.

Issue: My **BI-0115** precipitated when I diluted it into my aqueous experimental buffer.

- Cause: This is the most common issue and is due to the very low aqueous solubility of **BI-0115**. When a concentrated DMSO stock is diluted into an aqueous medium, the compound can crash out of solution.
- Solution:
 - Final DMSO Concentration: Ensure the final concentration of DMSO in your aqueous solution is kept as low as possible, ideally 0.5% or lower, as higher concentrations can be toxic to cells.[8]

- Serial Dilutions: Perform serial dilutions. First, dilute your concentrated DMSO stock solution with more DMSO to an intermediate concentration before the final dilution into the aqueous buffer.
- Vortexing/Mixing: When making the final dilution, add the **BI-0115**/DMSO solution to the aqueous buffer dropwise while vortexing or stirring vigorously to promote rapid dispersion.
- Sonication: If precipitation still occurs, gentle sonication of the final solution in a water bath sonicator for a few minutes may help to redissolve the compound.
- Warm the Buffer: Gently warming the aqueous buffer (e.g., to 37°C) before adding the compound can sometimes improve solubility.^[7] Ensure this temperature is compatible with your experimental setup.

Issue: I am seeing unexpected or inconsistent results in my cellular assay.

- Cause: This could be related to several factors, including compound solubility, stability, or experimental variability.
- Solution:
 - Prepare Fresh Dilutions: Always prepare fresh dilutions of **BI-0115** in your aqueous buffer immediately before each experiment from a frozen DMSO stock. Do not store aqueous dilutions.
 - Solvent Control: Always include a vehicle control in your experiments (e.g., cells treated with the same final concentration of DMSO without **BI-0115**) to account for any effects of the solvent itself.^[7]
 - Confirm Stock Concentration: If you have access to the necessary equipment, confirm the concentration of your stock solution via analytical methods like HPLC.
 - Visual Inspection: Before adding the compound to your cells, visually inspect the final dilution under a light source to ensure no visible precipitate is present.

Quantitative Data Summary

The following tables summarize the key quantitative data for **BI-0115**.

Table 1: Physicochemical and Solubility Data

Parameter	Value	Reference
Molecular Weight	287.75 g/mol	[6]
Aqueous Solubility (pH 7)	0.001 µg/mL	[2]
DMSO Solubility	≤ 100 mg/mL (~347.54 mM)	[5]
Acetonitrile Solubility	Slightly soluble	

Table 2: In Vitro Activity and Profile

Parameter	Value	Reference
LOX-1 IC50 (Cellular Uptake Assay)	5.4 µM	[3][5]
Surface Plasmon Resonance (SPR) Kd	4.3 µM	[4][9]
Isothermal Titration Calorimetry (ITC) Kd	6.99 µM	[4][9]
hERG Channel Inhibition IC50	> 10 µM	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BI-0115** Stock Solution in DMSO

- Materials: **BI-0115** solid, anhydrous DMSO, appropriate personal protective equipment (PPE), sterile microcentrifuge tubes.
- Calculation: Based on the molecular weight of **BI-0115** (287.75 g/mol), calculate the mass required for your desired volume. For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 287.75 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.8775 \text{ mg}$

- Procedure: a. Accurately weigh out approximately 2.88 mg of **BI-0115** solid and place it into a sterile microcentrifuge tube. b. Add 1 mL of anhydrous DMSO to the tube. c. Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary. d. Visually inspect the solution to ensure there are no undissolved particles. e. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. f. Store the aliquots at -20°C or -80°C.

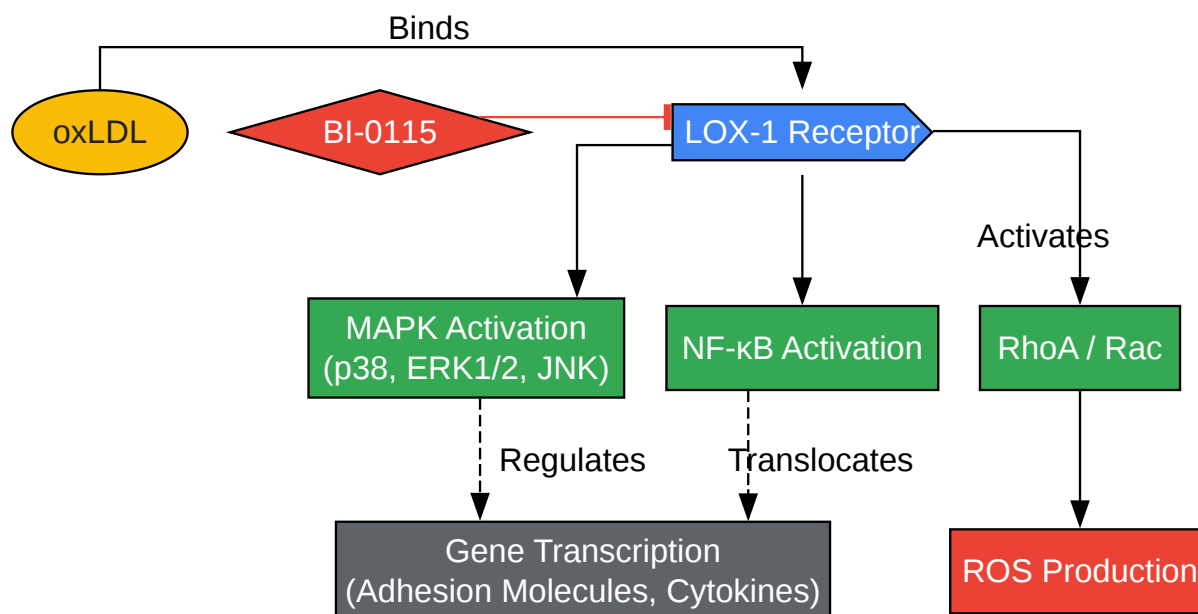
Protocol 2: Preparation of a Working Solution for Cellular Assays

This protocol describes the preparation of a 10 µM working solution in cell culture medium with a final DMSO concentration of 0.1%.

- Materials: 10 mM **BI-0115** stock solution in DMSO, sterile cell culture medium, sterile tubes.
- Procedure: a. Thaw a frozen aliquot of the 10 mM **BI-0115** stock solution. b. Prepare an intermediate dilution (optional but recommended): Dilute the 10 mM stock 1:10 in DMSO to create a 1 mM solution. c. In a sterile tube, add 999 µL of pre-warmed cell culture medium. d. While gently vortexing the medium, add 1 µL of the 1 mM **BI-0115** solution (from step 2b) to the medium. This creates a 1:1000 dilution, resulting in a final **BI-0115** concentration of 1 µM and a final DMSO concentration of 0.1%. For a 10µM final concentration, you would add 1µL of the 10mM stock to 999µL of medium, resulting in a 0.1% DMSO concentration. e. Use this freshly prepared working solution immediately for your experiment. Do not store aqueous dilutions.

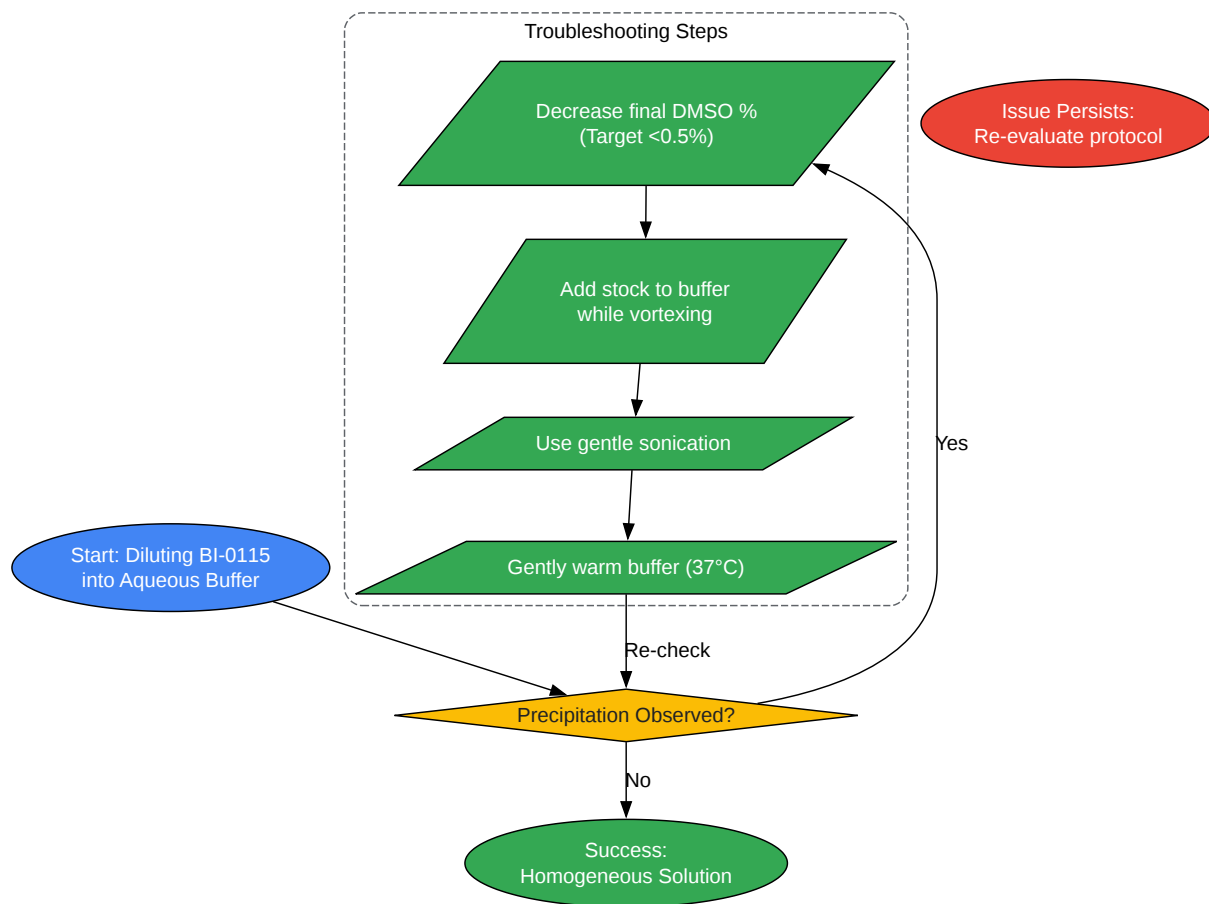
Visualizations

The following diagrams illustrate key concepts related to **BI-0115** and its target.



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Caption: LOX-1 signaling pathway and the inhibitory action of **BI-0115**.



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